

# An In-depth Technical Guide to 1,3-dihexadecanoyl-2-octadecanoyl-glycerol-d5

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## Compound of Interest

Compound Name: 16:0-18:0-16:0 TG-d5

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This guide provides a comprehensive overview of the deuterated triglyceride, 1,3-dihexadecanoyl-2-octadecanoyl-glycerol-d5. This molecule, a stable isotope-labeled internal standard, is crucial for accurate quantification in mass spectrometry-based lipidomics studies. Its structure, properties, and synthesis are detailed below, along with relevant experimental protocols and a discussion of its role in metabolic pathways.

## Core Structure and Properties

1,3-dihexadecanoyl-2-octadecanoyl-glycerol-d5 is a mixed-acid triglyceride consisting of a glycerol backbone deuterated at the five positions of the glycerol moiety. Two hexadecanoic acid (palmitic acid) molecules are esterified at the sn-1 and sn-3 positions, and one octadecanoic acid (stearic acid) molecule is at the sn-2 position. The non-deuterated analog is commonly known as 1,3-dipalmitoyl-2-stearoyl-glycerol.

## Physicochemical Data

The following table summarizes the key physicochemical properties of both the deuterated and non-deuterated forms of this triglyceride.

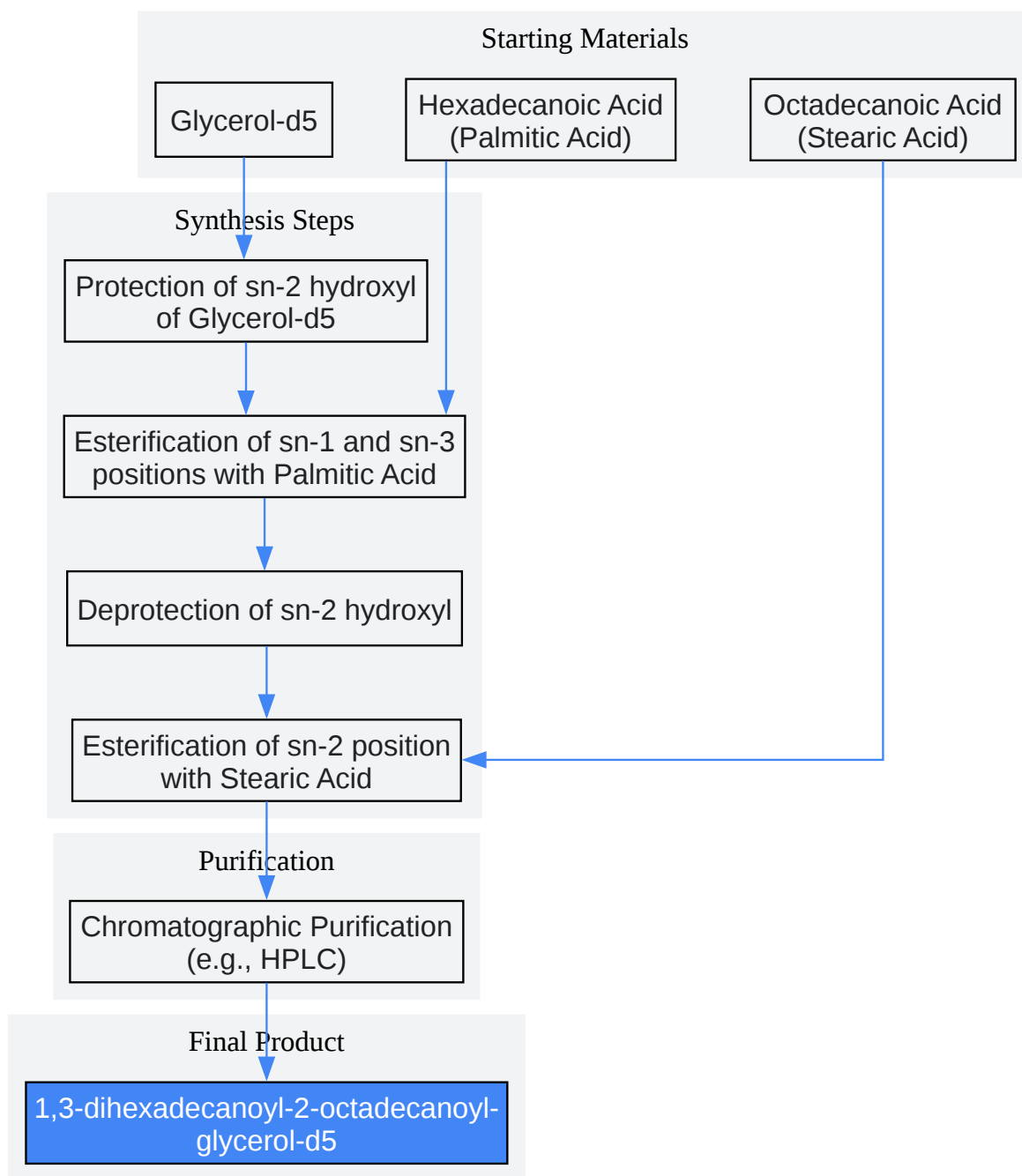
Property	1,3-dihexadecanoyl-2-octadecanoyl-glycerol-d5	1,3-dihexadecanoyl-2-octadecanoyl-glycerol
Synonyms	TG(16:0/18:0/16:0)-d5	1,3-Dipalmitoyl-2-stearoyl glycerol; TG(16:0/18:0/16:0)[1][2][3]
LIPID MAPS ID	LMGL03010011	-
Molecular Formula	C <sub>53</sub> H <sub>97</sub> D <sub>5</sub> O <sub>6</sub>	C <sub>53</sub> H <sub>102</sub> O <sub>6</sub> [1][2][3][4]
Molecular Weight	839.8 g/mol (approx.)	835.4 g/mol [1][2][3][4]
Exact Mass	839.799025 Da	834.767641 Da
Physical State	Solid	Solid[1][2][3][4]
Solubility	Soluble in DMF (10 mg/ml)	Soluble in DMF (10 mg/ml)[1][2]

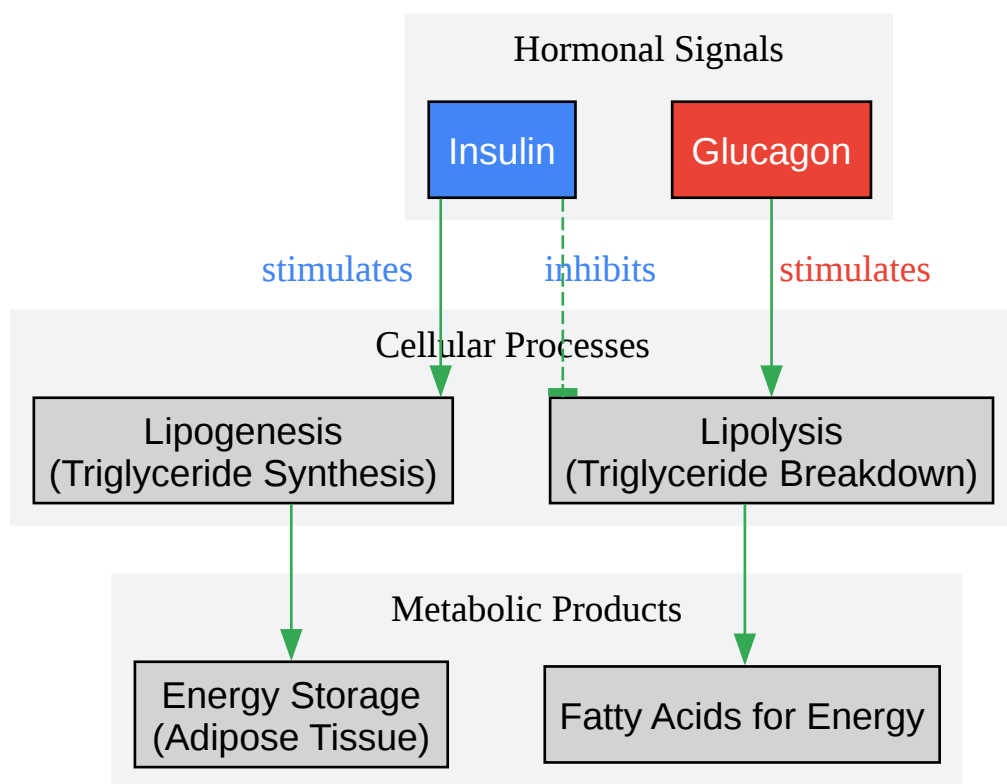
## Synthesis and Experimental Protocols

The synthesis of 1,3-dihexadecanoyl-2-octadecanoyl-glycerol-d5 is not commonly detailed in the literature. However, a general synthetic strategy can be inferred from established methods for preparing mixed-acid triglycerides and deuterated lipids. The process typically involves the esterification of a deuterated glycerol backbone with the desired fatty acids.

## Conceptual Synthesis Workflow

The following diagram illustrates a logical workflow for the synthesis of the target molecule.





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